

Application Notes: Experimental Design for Studying Azilimide's Rate-Dependent Effects

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Compound of Interest

Compound Name: Azilimide

Cat. No.: B1662471

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Audience: Researchers, scientists, and drug development professionals.

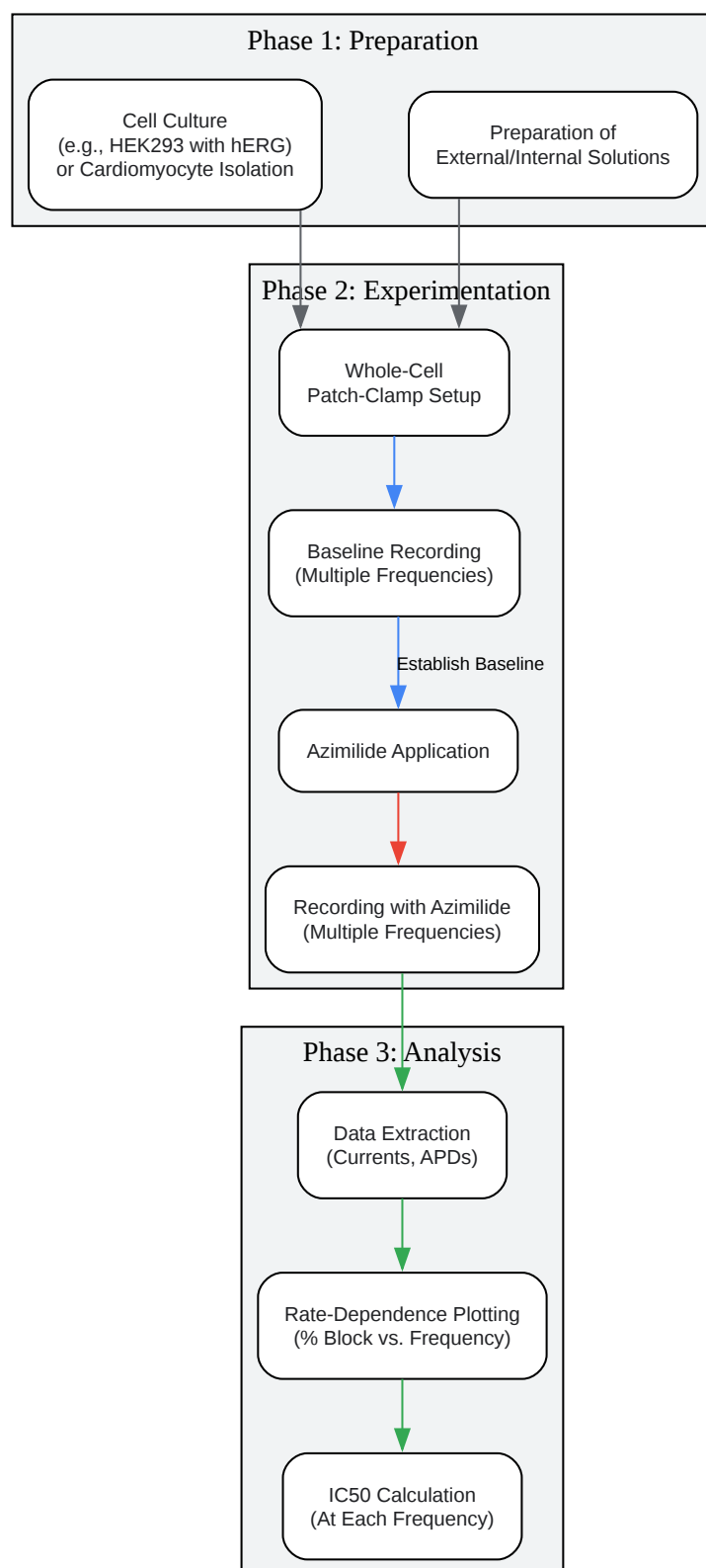
Introduction

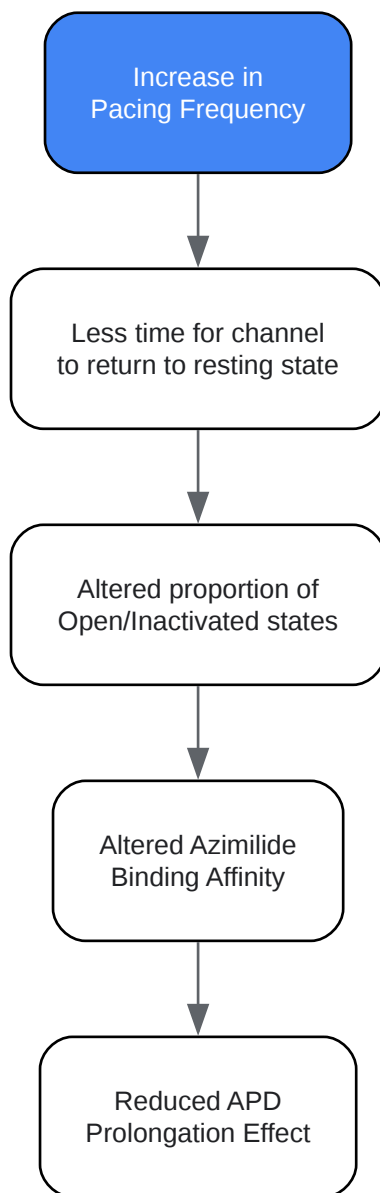
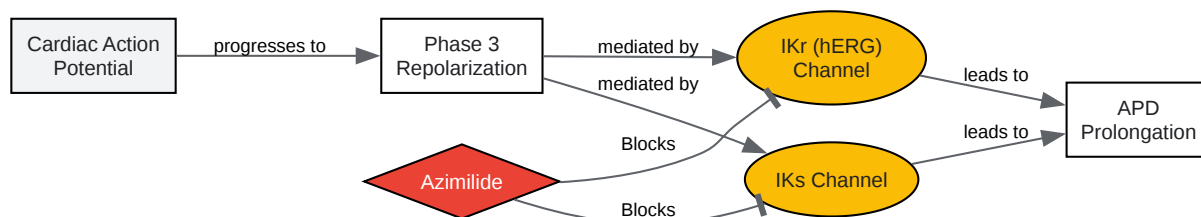
Azilimide is a Class III antiarrhythmic agent known for prolonging the cardiac action potential and effective refractory period.^[1] Its primary mechanism of action involves the blockade of both the rapid (IKr) and slow (IKs) components of the delayed rectifier potassium current.^{[2][3]} A key characteristic of some Class III agents is "reverse use-dependence," where the drug's effect is more pronounced at slower heart rates. However, **Azilimide** is noted for its relative lack of reverse use-dependence compared to other drugs in its class.^{[2][3]} Despite this, it does exhibit complex rate- and voltage-dependent interactions with cardiac ion channels.^{[4][5]}

This document provides detailed protocols for investigating these rate-dependent effects using patch-clamp electrophysiology and action potential duration measurements in isolated cardiomyocytes.

Experimental Workflow

A typical workflow for assessing the rate-dependent effects of **Azilimide** involves cell preparation, electrophysiological recording at various stimulation frequencies, data acquisition, and subsequent analysis.





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